Physicochemical Profiling and Synthetic Applications of -Ethyl-3-nitrocinnamic Acid: A Technical Guide

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*alpha-Ethyl-3-nitrocinnamic acid*
CAS No.:	*5253-02-1*
Cat. No.:	*B1337043*

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Executive Summary

In the landscape of advanced organic synthesis and pharmaceutical development,

-Ethyl-3-nitrocinnamic acid (AENCA) serves as a highly specialized molecular building block. Recognized by its CAS number 124525-55-9, this compound is primarily utilized as a critical intermediate in the synthesis of diagnostic radiocontrast agents[1]. As a Senior Application Scientist, I have structured this whitepaper to provide a comprehensive, E-E-A-T (Experience, Expertise, Authoritativeness, and Trustworthiness) aligned analysis of AENCA. This guide details its physicochemical properties, the mechanistic causality behind its synthesis via the Perkin reaction, and a self-validating experimental protocol for its isolation.

Physicochemical Profiling

Understanding the physical and chemical behavior of AENCA is paramount for optimizing reaction conditions and ensuring safe handling. The compound typically presents as a light brown to yellow crystalline solid[2]. Its insolubility in water necessitates the use of organic

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solvents or basic aqueous solutions (via carboxylate salt formation) during synthetic workups[3].

Table 1: Quantitative Physicochemical Data of

-Ethyl-3-nitrocinnamic Acid

Property	Value / Description	Reference
IUPAC Name	(2E)-2-[(3-nitrophenyl)methylidene]butanoic acid	[4]
CAS Registry Number	124525-55-9	[5]
Molecular Formula	$C_{11}H_{11}NO_4$	[6]
Molar Mass	221.21 g/mol	[6]
Melting Point	138 – 142 °C	[6]
Appearance	Light brown solid crystalline	[2]
Solubility	Insoluble in water; soluble in ethanol, ether	[3]
Hazard Classification	Skin Irrit. 2 (H315), Eye Irrit. 2 (H319), STOT SE 3 (H335)	[7]

Mechanistic Pathway: The Perkin Condensation

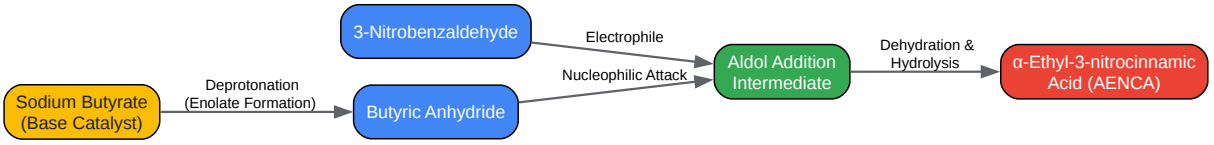
The synthesis of AENCA is a classic application of the Perkin reaction. The process involves the condensation of 3-nitrobenzaldehyde with butyric anhydride, utilizing sodium butyrate as a basic catalyst[1].

From a mechanistic standpoint, sodium butyrate deprotonates the

-carbon of butyric anhydride to form an enolate[1]. This enolate acts as a nucleophile, attacking the electrophilic carbonyl carbon of 3-nitrobenzaldehyde. The resulting aldol-type intermediate undergoes subsequent dehydration. The reaction is highly stereoselective, favoring the (E)-isomer. This selectivity is driven by thermodynamic control; the transition state leading to the (E)-isomer minimizes steric repulsion between the bulky 3-nitrophenyl ring and the

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-ethyl group.



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Figure 1: Mechanistic workflow of the Perkin condensation yielding AENCA.

Experimental Protocol: Synthesis and Isolation

The following methodology outlines a self-validating protocol for the synthesis of AENCA. Every step is designed with built-in chemical logic to ensure high yield and purity.

Step 1: Reagent Preparation & Condensation

- Action: In a dry, round-bottom flask equipped with a reflux condenser, combine 1.0 equivalent of 3-nitrobenzaldehyde, 1.5 equivalents of butyric anhydride, and 0.75 equivalents of anhydrous sodium butyrate[1].
- Causality: Anhydrous conditions are critical. Butyric anhydride reacts exothermically with water[8], which would prematurely hydrolyze the reagent into butyric acid, quenching the enolate formation.

Step 2: Thermal Activation

- Action: Heat the reaction mixture to 140 °C under a nitrogen atmosphere for 10-12 hours.
- Causality: The dehydration step of the Perkin reaction possesses a high activation energy. Extended heating at elevated temperatures is required to drive the elimination of water and form the

  -unsaturated system.

Step 3: Hydrolytic Quench and Acid-Base Extraction

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- Action: Cool the mixture to 60 °C and slowly add a 10% aqueous Na_2CO_3 solution until the pH reaches 9-10. Transfer to a separatory funnel and extract with diethyl ether. Discard the organic layer.

- Causality (Self-Validating System): At pH > 9, AENCA is converted into its highly soluble sodium carboxylate salt, remaining in the aqueous phase. Unreacted 3-nitrobenzaldehyde and neutral byproducts partition into the ether layer. If the aqueous layer remains clear, the extraction is successful.

Step 4: Acidification and Precipitation

- Action: Slowly acidify the aqueous phase with concentrated HCl until the pH drops to 2.

- Causality: Acidification reprotonates the carboxylate. Because AENCA is insoluble in water[3], it immediately precipitates out of solution as a light brown solid[2]. This visual cue validates the successful formation of the product.

Step 5: Purification

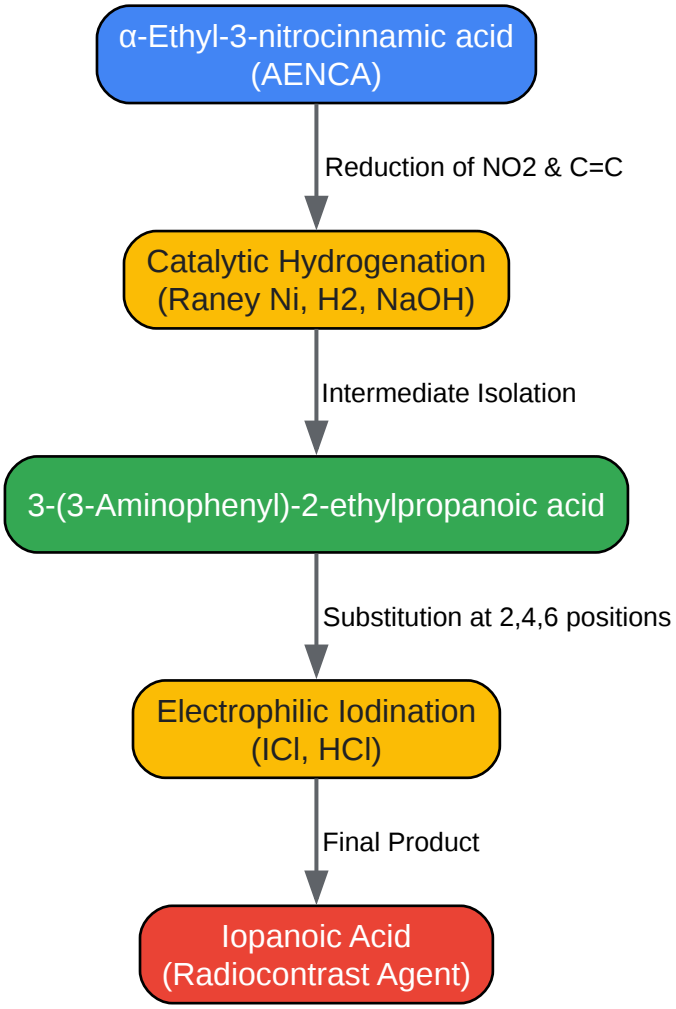
- Action: Filter the precipitate via vacuum filtration and recrystallize from an ethanol/water mixture.

Downstream Applications: Radiocontrast Agent Synthesis

AENCA's primary industrial value lies in its role as a precursor for Iopanoic acid (2-(3-Amino-2,4,6-triiodophenyl)butanoic acid), an oral radiocontrast agent historically used for cholecystography[1].

The transformation involves a tandem reduction-iodination sequence. First, AENCA is subjected to catalytic hydrogenation using a Raney Nickel catalyst in a sodium hydroxide solution at elevated pressure[1]. This step simultaneously reduces the nitro group to an aniline derivative and saturates the alkene double bond, yielding 3-(3-aminophenyl)-2-ethylpropanoic acid. Subsequently, electrophilic aromatic substitution is performed using iodine monochloride (ICl) in an acidic medium, which selectively iodinates the electron-rich aromatic ring at the 2, 4, and 6 positions to yield Iopanoic acid[1].

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Figure 2: Downstream conversion of AENCA to the radiocontrast agent Iopanoic Acid.

Handling, Safety, and Environmental Impact

Strict adherence to safety protocols is mandatory when handling AENCA. Toxicological assessments classify the compound as a skin irritant (Category 2), a serious eye irritant (Category 2), and a specific target organ toxicant for single exposure causing respiratory irritation (Category 3)[3].

- Engineering Controls: All handling, especially during transfer and weighing, must be conducted within a certified chemical fume hood to prevent dust inhalation[7].

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- Storage: The compound is chemically stable under standard conditions but must be stored in a tightly closed container in a dry, well-ventilated environment to prevent degradation[7].
- Environmental Precautions: AENCA is insoluble in water and not likely mobile in the environment, but it must not be emptied into drains[3]. Disposal must be routed through an approved waste management facility[3].

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